

# Personal protective equipment for handling Moretane

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## Compound of Interest

Compound Name: Moretane

Cat. No.: B075730

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## Essential Safety Protocols for Handling Moretane

For laboratory professionals engaged in research and development, ensuring safety during the handling of chemical compounds is paramount. This document provides crucial safety and logistical information for the handling of **Moretane** (C<sub>30</sub>H<sub>52</sub>), a hopane, to minimize risk and ensure safe operational and disposal procedures. While a specific Safety Data Sheet (SDS) for **Moretane** is not readily available, its classification as a hydrocarbon informs the following safety recommendations.

## Physicochemical Data Summary

Understanding the physical and chemical properties of **Moretane** is the first step in safe handling. The following table summarizes key quantitative data for this compound.<sup>[1][2][3]</sup>

| Property          | Value  | Source     |
|-------------------|--|------------|
| Molecular Formula | C30H52   | PubChem[1] |
| Molecular Weight  | 412.7 g/mol  | PubChem[1] |
| IUPAC Name        | (3S,3aS,5aR,5bR,7aS,11aS,11bR,13aR,13bS)-5a,5b,8,8,11a,13b-hexamethyl-3-propan-2-yl-1,2,3,3a,4,5,6,7,7a,9,10,11,11b,12,13,13a-hexadecahydrocyclopenta[a]chrysene | PubChem[1] |
| CAS Number        | 1176-44-9  | PubChem[1] |

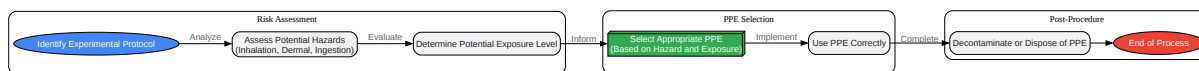
## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to mitigate potential hazards when handling **Moretane**. The following table outlines the recommended PPE, categorized by the level of protection required for different laboratory procedures.

| Protection Level             | Recommended PPE  |
|------------------------------|--|
| Standard Laboratory Handling | Safety glasses with side shields, nitrile gloves, and a lab coat.  |
| Procedures with Aerosol Risk | A full-face shield, chemical-resistant gloves (e.g., neoprene or Viton), and a chemical-resistant apron over a lab coat.                                 |
| Emergency (e.g., Spill)      | A self-contained breathing apparatus (SCBA), a fully encapsulated chemical- and vapor-protective suit, and inner and outer chemical-resistant gloves.[4] |

## Logical Workflow for PPE Selection

The selection of appropriate PPE is a critical step that should be based on a thorough risk assessment of the planned experimental protocol.



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**Caption:** A logical workflow for the selection and use of Personal Protective Equipment (PPE).

## Operational and Disposal Plans

Safe laboratory practices extend beyond the immediate handling of chemicals to include comprehensive operational and disposal plans.

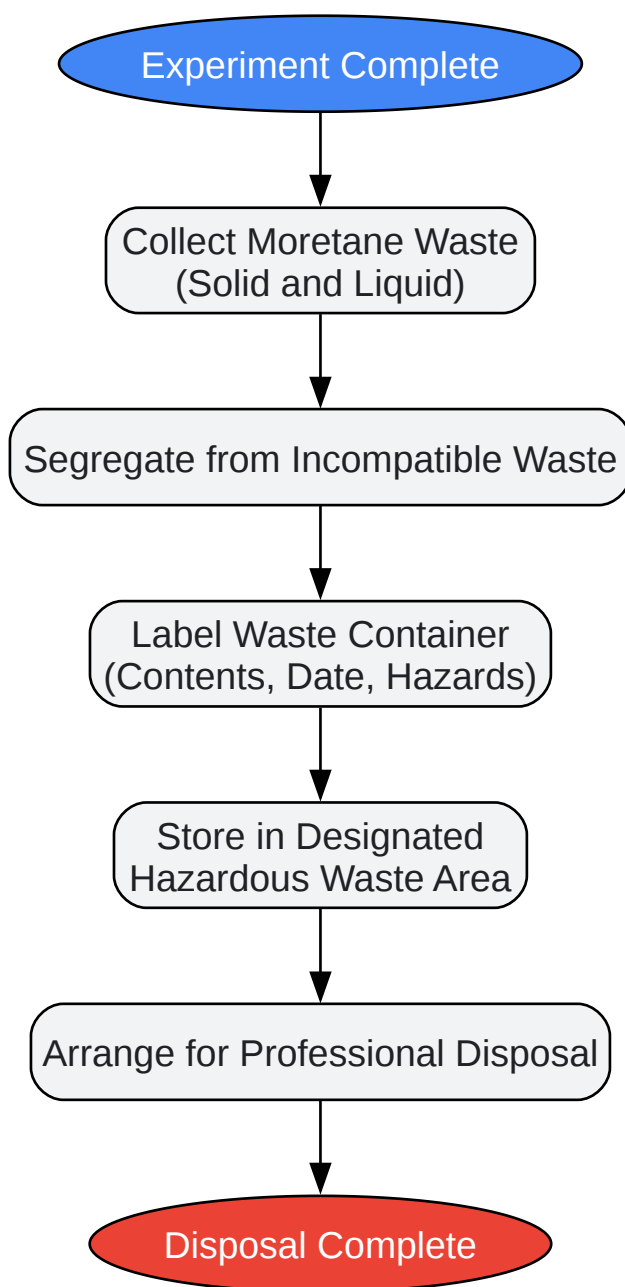
## Standard Operating Procedure (SOP) for Handling Moretane

- Preparation: Before handling, ensure that all necessary PPE is readily available and in good condition. The work area, typically a chemical fume hood, should be clean and uncluttered.
- Handling:
  - Always handle **Moretane** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.
  - Avoid direct contact with skin and eyes by wearing appropriate PPE.
  - Use non-sparking tools and equipment, as hydrocarbons can be flammable.
- Storage: Store **Moretane** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[5]

- Spill Response:
  - In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
  - For larger spills, evacuate the area and follow emergency procedures.
- Disposal: Dispose of **Moretane** and any contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations. Do not pour down the drain.<sup>[6]</sup>

## Waste Disposal Workflow

Proper disposal of chemical waste is crucial for laboratory safety and environmental protection.



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**Caption:** A step-by-step workflow for the safe disposal of **Moretane** waste.

By adhering to these guidelines, researchers, scientists, and drug development professionals can handle **Moretane** with a high degree of safety, ensuring the protection of both laboratory personnel and the environment.

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## References

- 1. Moretane | C<sub>30</sub>H<sub>52</sub> | CID 12310601 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. moretane - Chemical & Physical Properties by Cheméo [chemeo.com]
- 3. moretane [webbook.nist.gov]
- 4. epa.gov [epa.gov]
- 5. anticorr.by [anticorr.by]
- 6. fishersci.com [fishersci.com]
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